

6-Bromo-4-chloroquinazoline molecular weight and formula

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Compound of Interest

Compound Name: 6-Bromo-4-chloroquinazoline

Cat. No.: B1286153

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Technical Data Summary: 6-Bromo-4-chloroquinazoline

This document provides essential physicochemical data for **6-Bromo-4-chloroquinazoline**, a compound relevant to researchers and professionals in the fields of chemical synthesis and drug development.

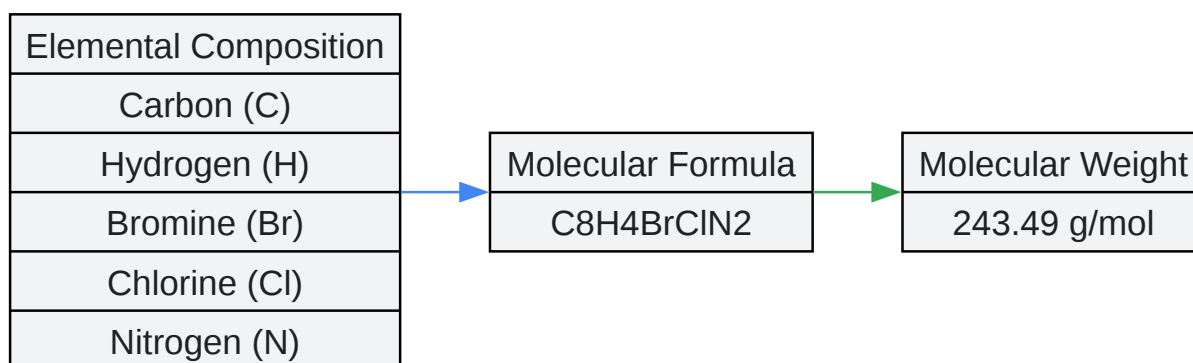
Physicochemical Properties

The fundamental molecular properties of **6-Bromo-4-chloroquinazoline** have been determined and are summarized in the table below. This data is critical for stoichiometric calculations, analytical characterization, and experimental design.

Property	Value
Molecular Formula	C ₈ H ₄ BrClN ₂ [1] [2] [3]
Molecular Weight	243.49 g/mol [1] [2] [3]
CAS Number	38267-98-8 [1]

Logical Relationship of Molecular Components

The molecular formula dictates the molecular weight, with each element contributing a specific mass to the total. The relationship between the elemental composition and the final molecular weight is illustrated below.



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Caption: Relationship between elemental composition, molecular formula, and molecular weight.

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References

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- 2. 6-Bromo-4-chloro-quinazoline | C₈H₄BrClN₂ | CID 16770310 - PubChem [pubchem.ncbi.nlm.nih.gov]
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